

3-Chlorobenzene-1,2-diamine physical properties

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Compound of Interest

Compound Name: 3-Chlorobenzene-1,2-diamine

Cat. No.: B1351715

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An In-depth Technical Guide on the Physical Properties of **3-Chlorobenzene-1,2-diamine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **3-Chlorobenzene-1,2-diamine** (CAS No: 21745-41-5), a versatile aromatic amine used in the synthesis of various chemical compounds, including therapeutic agents.^[1] The information presented herein is intended to support research, development, and quality control activities by providing key physical data and detailed experimental protocols for their determination.

Core Physical and Chemical Properties

3-Chlorobenzene-1,2-diamine, also known as 3-chloro-o-phenylenediamine, is an organic compound with the molecular formula $C_6H_7ClN_2$.^[2]^[3] Under standard conditions, it exists as a solid crystalline substance, often appearing as a powder with a color ranging from yellow to brown or green.^[2] The presence of two adjacent amino groups and a chlorine atom on the benzene ring makes it a valuable building block in organic synthesis.^[2]

Quantitative Physical Properties

The key physical properties of **3-Chlorobenzene-1,2-diamine** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	21745-41-5	[2][3][4][5]
Molecular Formula	C ₆ H ₇ ClN ₂	[2][3]
Molecular Weight	142.59 g/mol	[2][4][5]
Physical State	Solid, crystalline powder	[2][4]
Color	Yellow to brown or green	[2]
Melting Point	27-32 °C	[2][4][5]
Boiling Point	125 °C @ 760 mmHg	[2][5]
274.4 ± 20.0 °C @ 760 mmHg	[3]	
Density	1.3 ± 0.1 g/cm ³	[3]
pKa	3.10 ± 0.10 (Predicted)	[5]
Solubility	Slightly soluble in DMSO and Methanol	[5]
Storage	Store at 2-8 °C under inert gas	[4][5]

Experimental Protocols for Property Determination

This section provides detailed methodologies for the experimental determination of the key physical properties of **3-Chlorobenzene-1,2-diamine**.

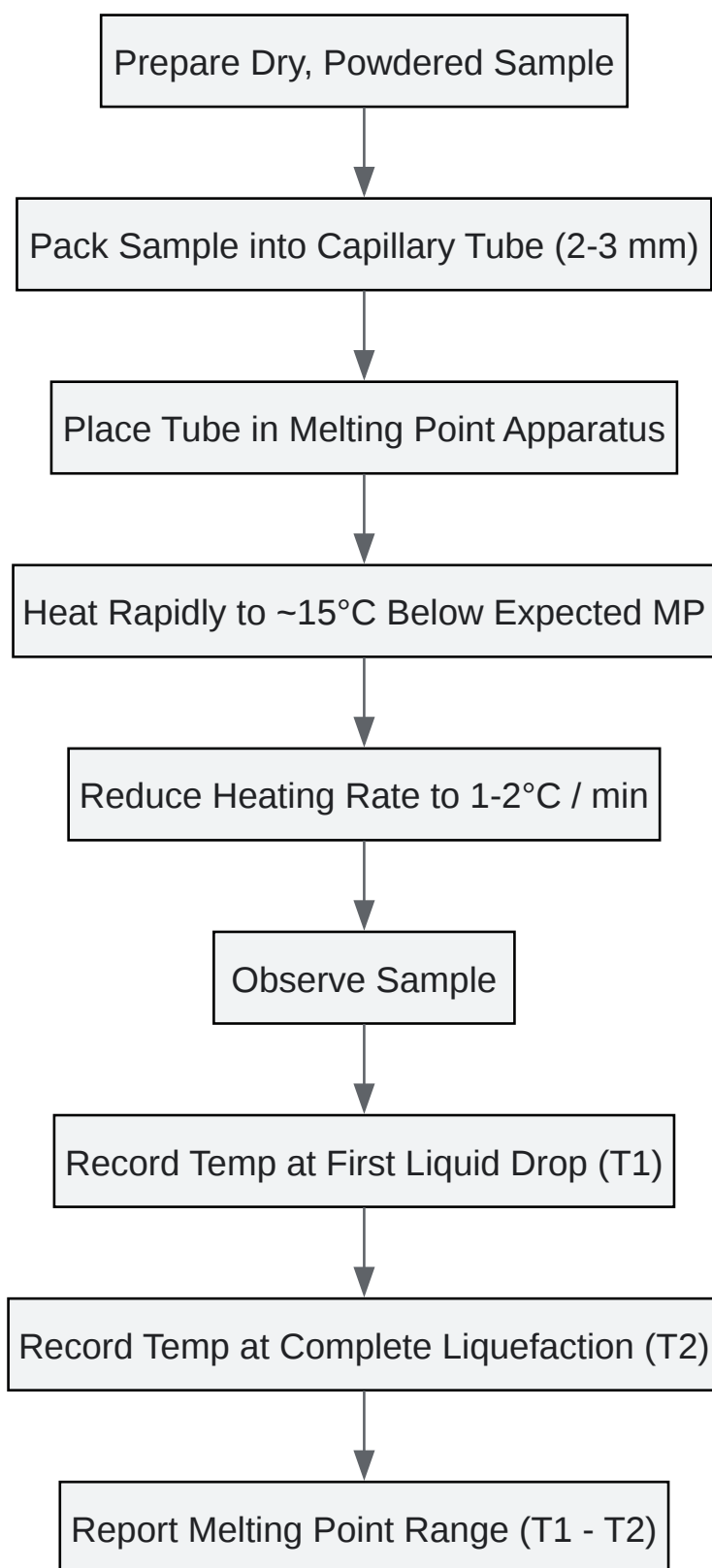
Melting Point Determination

The melting point is a critical indicator of a compound's purity.[6] Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the dry, powdered **3-Chlorobenzene-1,2-diamine** is placed into a thin-walled glass capillary tube, which is sealed at one end.[6] The sample is packed to a height of 2-3 mm.

- Apparatus Setup: The capillary tube is placed in a heating block of a melting point apparatus or attached to a thermometer and immersed in an oil bath (Thiele tube).[7]
- Heating: The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.
- Observation and Recording: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid mass turns into a clear liquid (completion of melting) are recorded. This range is the melting point of the sample.[8]



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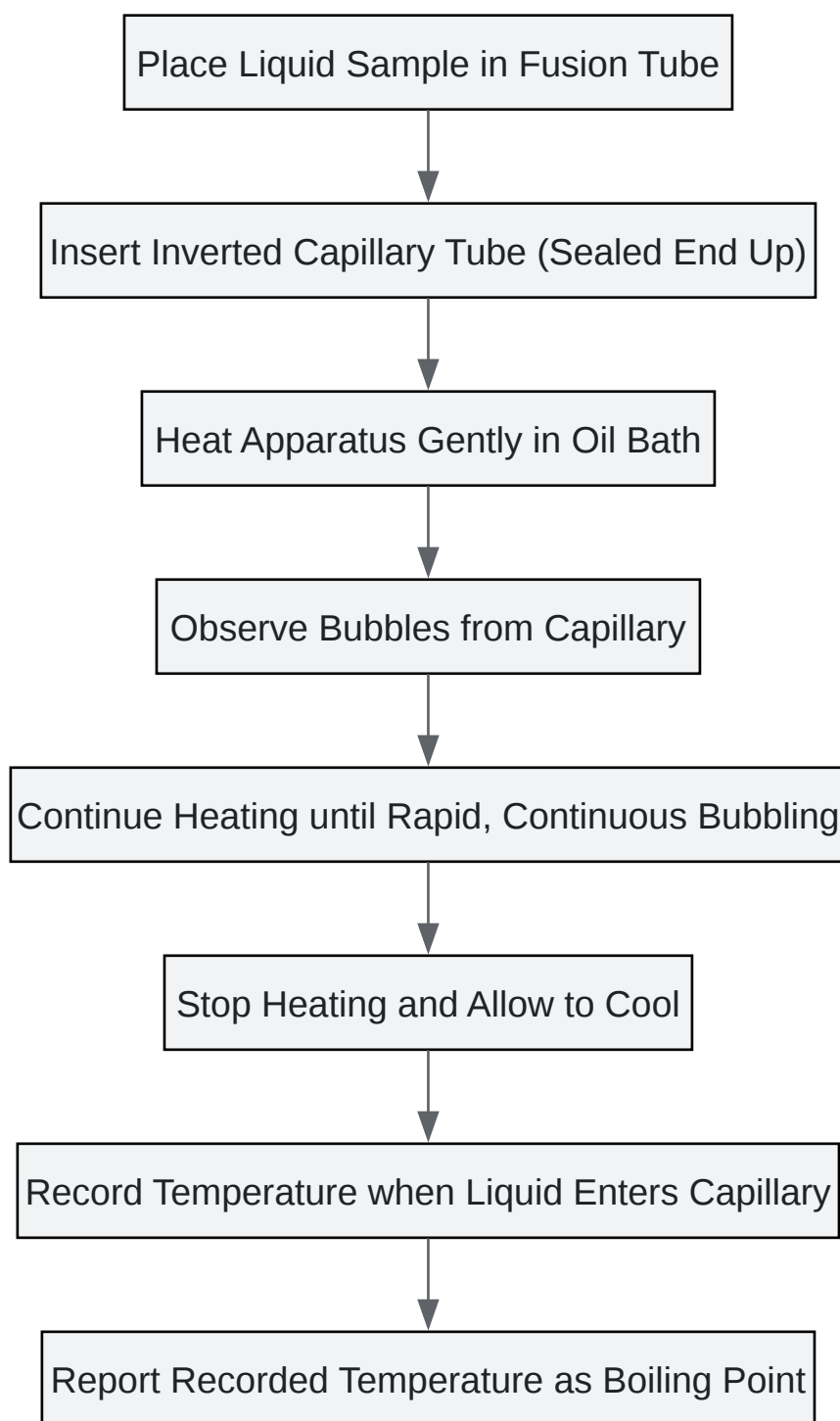
Caption: Workflow for Melting Point Determination via Capillary Method.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[9]

Methodology: Micro-Boiling Point (Capillary Method)

- **Sample Preparation:** A small amount (a few milliliters) of the molten **3-Chlorobenzene-1,2-diamine** is placed into a small test tube (fusion tube).^{[10][11]}
- **Apparatus Setup:** A capillary tube, sealed at one end, is placed into the fusion tube with its open end submerged in the liquid. The fusion tube is attached to a thermometer and heated in a Thiele tube or an appropriate heating block.^[11]
- **Heating:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.^[10]
- **Observation:** Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, heating is stopped.^[10]
- **Recording:** The liquid begins to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.^{[9][10]}



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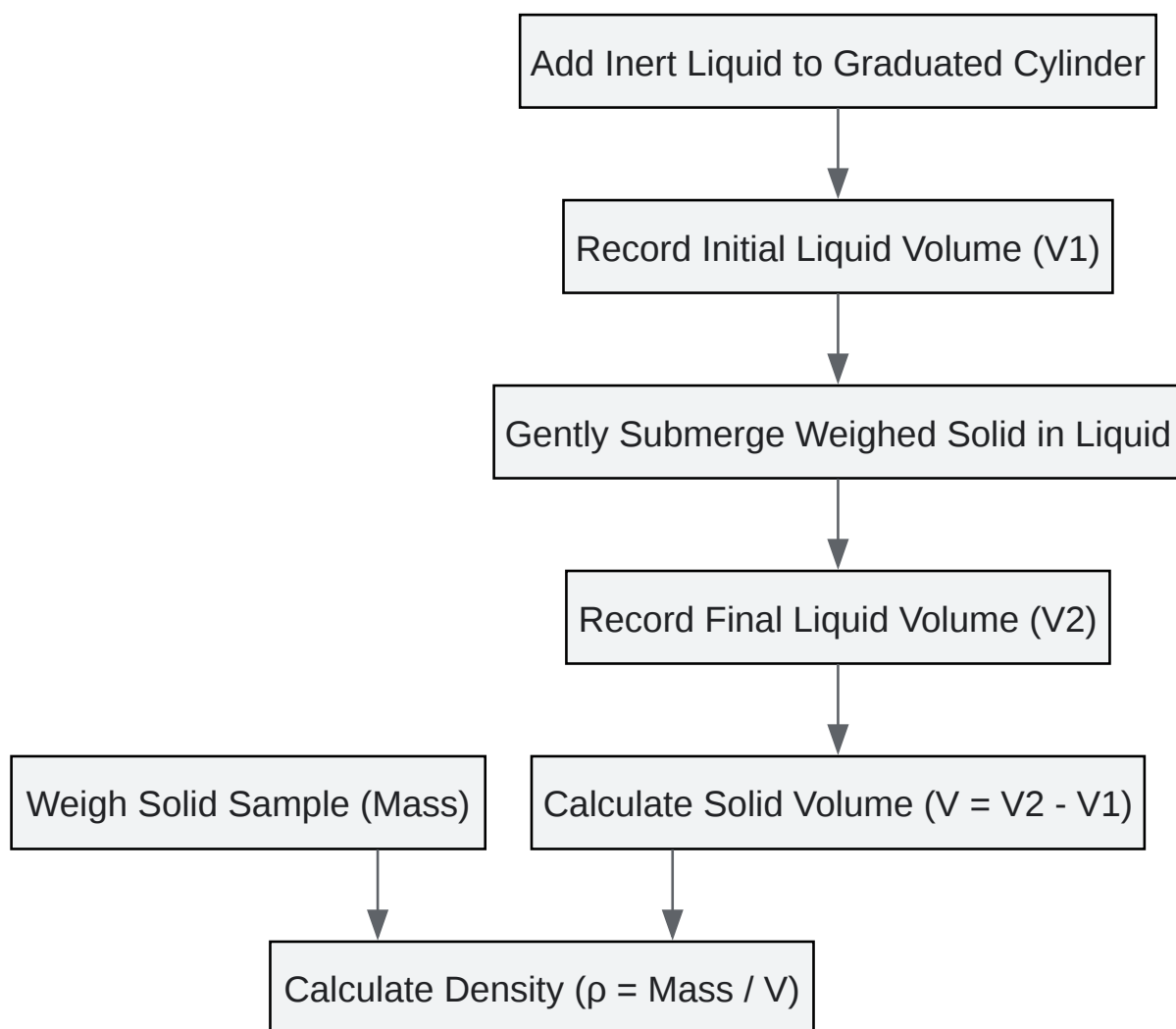
Caption: Workflow for Micro-Boiling Point Determination.

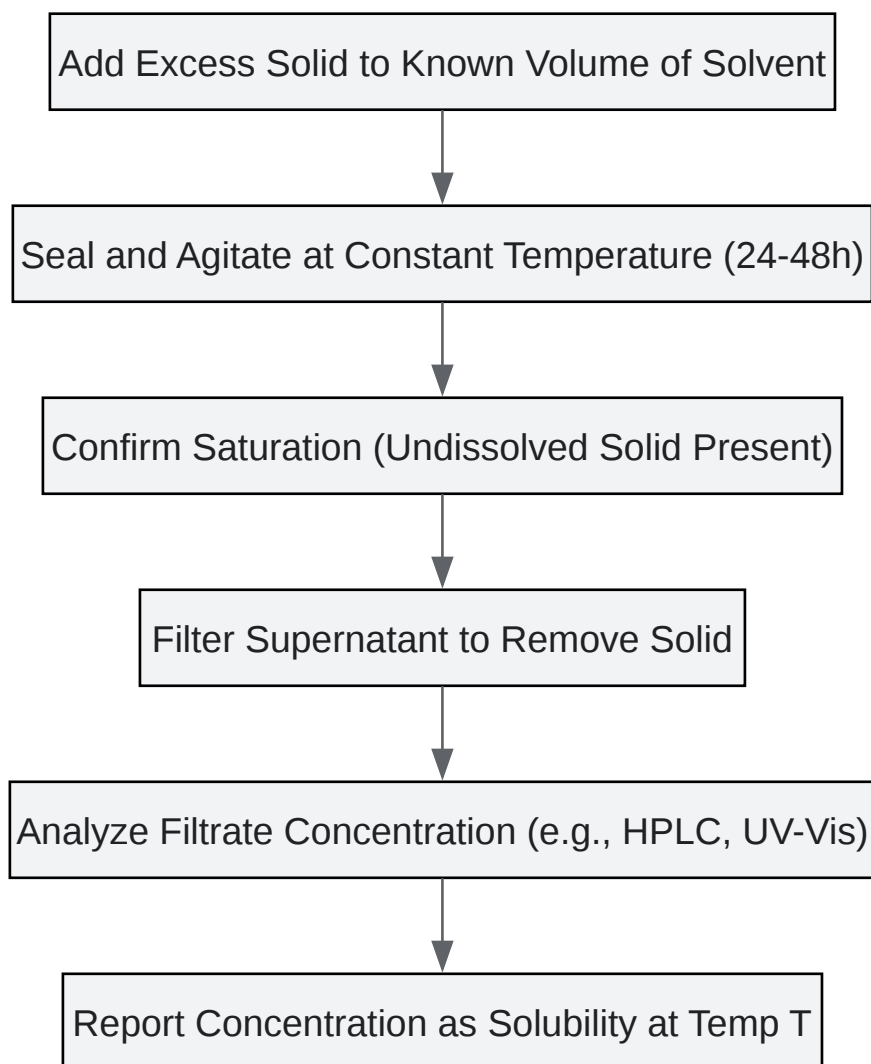
Density Determination

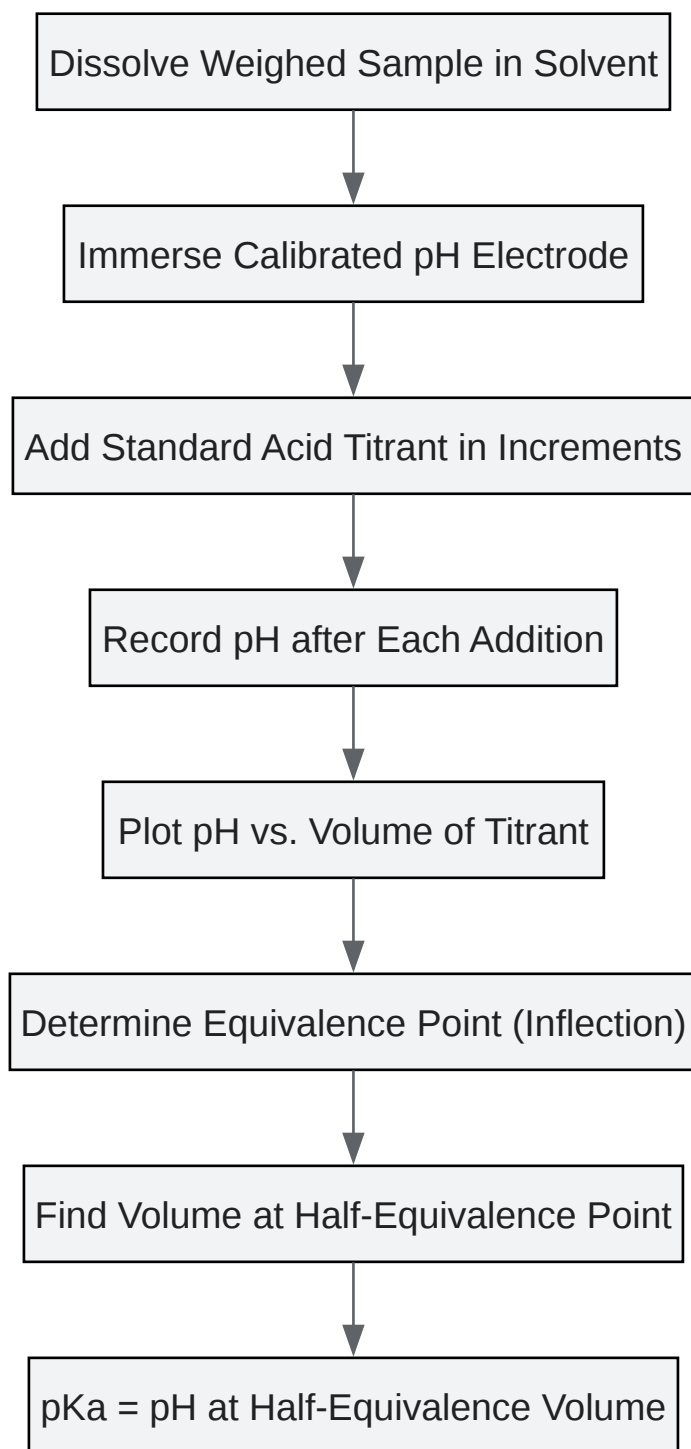
Density is an intrinsic physical property defined as the mass of a substance per unit volume.

Methodology: Liquid Displacement Method

- Mass Measurement: The mass of a sample of solid **3-Chlorobenzene-1,2-diamine** is accurately measured using an analytical balance.[\[12\]](#)[\[13\]](#)
- Volume Measurement: A graduated cylinder is partially filled with a liquid in which the compound is insoluble (e.g., a non-polar solvent). The initial volume of the liquid (V1) is recorded.[\[12\]](#)[\[13\]](#)
- Displacement: The weighed solid is carefully submerged in the liquid in the graduated cylinder, ensuring no splashing. The final volume of the liquid (V2) is recorded.[\[12\]](#)[\[13\]](#)
- Calculation: The volume of the solid is the difference between the final and initial liquid levels ($V = V2 - V1$). The density (ρ) is calculated using the formula: $\rho = \text{mass} / V$.[\[12\]](#)[\[14\]](#)







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